

# In-Field Efficacy of Zineb 75% WP on Tomatoes: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting in-field efficacy studies of **Zineb** 75% Wettable Powder (WP) for the management of key fungal diseases in tomatoes (Solanum lycopersicum). This document outlines the experimental setup, application procedures, data collection, and analysis required to evaluate the performance of this broad-spectrum dithiocarbamate fungicide.

#### Introduction to Zineb 75% WP

**Zineb** is a protective fungicide with a multi-site mode of action, making it a valuable tool for resistance management programs.[1][2] As a dithiocarbamate fungicide, it acts on contact to inhibit spore germination and mycelial growth of a wide range of fungal pathogens.[1][3] Upon exposure to air, **Zineb** is converted to an isothiocyanate, which inactivates the sulfhydryl (-SH) groups in the enzymes of fungi, thereby disrupting their metabolic processes.[4] **Zineb** 75% WP is effective against several major tomato diseases, including Early Blight (Alternaria solani), Late Blight (Phytophthora infestans), Grey Leaf Mould, Fruit Rot, and Leaf Spot. An additional benefit of **Zineb** application is the supplemental zinc nutrition provided to the crop, which can contribute to improved plant vigor and yield.

## **Experimental Protocols**

This section details the methodology for conducting a robust in-field efficacy trial of **Zineb** 75% WP on tomatoes.



### **Experimental Design**

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- · Treatments:
  - T1: Zineb 75% WP Low dosage (e.g., 1.5 kg/ha)
  - T2: Zineb 75% WP Medium dosage (e.g., 2.0 kg/ha)
  - T3: Zineb 75% WP High dosage (e.g., 2.5 kg/ha)
  - T4: Untreated Control
  - T5: Standard Fungicide Control (a commonly used fungicide for tomato blight)
- Replications: A minimum of three to four replications should be used for each treatment.
- Plot Size: Each plot should be of a suitable size to obtain meaningful data, for example, 3m x
   4m, with a buffer zone between plots to prevent spray drift.
- Plant Material: Use a tomato variety known to be susceptible to the target diseases to ensure adequate disease pressure for the trial.

#### **Trial Establishment and Maintenance**

- Land Preparation: Prepare the field according to standard agricultural practices for tomato cultivation.
- Transplanting: Transplant healthy, uniform tomato seedlings at the appropriate spacing.
- Fertilization and Irrigation: Apply fertilizers and irrigation as per local recommendations to ensure optimal crop growth.
- Weed and Pest Control: Manage weeds and insect pests uniformly across all plots to avoid confounding effects on the trial results.



### **Fungicide Application**

- Timing of First Application: The first application should be preventative, initiated before the onset of the disease or at the very first appearance of symptoms.
- Application Interval: Subsequent applications should be made at 7-12 day intervals, depending on the prevailing weather conditions and disease pressure.
- Preparation of Spray Solution:
  - Weigh the required amount of **Zineb** 75% WP for each treatment.
  - Make a paste of the wettable powder in a small amount of water.
  - Add the paste to the required volume of water in the spray tank and agitate thoroughly to ensure a uniform suspension.
- Application Equipment: Use a calibrated knapsack sprayer to ensure uniform coverage of the foliage.
- Spray Volume: A spray volume of 750-1000 liters per hectare is recommended to ensure thorough coverage of the tomato plants.

#### **Data Collection**

- Disease Assessment:
  - Disease incidence and severity should be recorded at regular intervals (e.g., 10 days after each spray).
  - Use a standard 0-5 or 0-9 disease rating scale to assess the percentage of plant tissue affected by the disease.
  - Calculate the Percent Disease Index (PDI) using the appropriate formula.
- Phytotoxicity Assessment: Observe and record any phytotoxic effects, such as leaf yellowing, burning, or stunting, at regular intervals after each application.



- Yield Data:
  - Harvest all marketable fruits from the net plot area of each treatment.
  - Record the total weight and number of marketable fruits per plot.
  - Calculate the yield in tonnes per hectare (t/ha).

## **Statistical Analysis**

The collected data should be subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments. The treatment means can be compared using a suitable post-hoc test, such as Duncan's Multiple Range Test (DMRT) or Tukey's HSD, at a 5% level of significance.

#### **Data Presentation**

The following tables summarize quantitative data on the application and efficacy of **Zineb** 75% WP and other fungicides used in tomato disease management.

Table 1: Recommended Application Rates of Zineb 75% WP for Tomatoes

Target Disease(s)	Dosage per Hectare (kg)	Water Volume per Hectare (L)	Application Interval (Days)	Reference
Early Blight, Late Blight, Grey Leaf Mould	1.5 - 2.0	750 - 1000	7 - 12	
Fruit Rot, Leaf Spot	1.5 - 2.0	750 - 1000	7 - 12	
General Recommendatio n	1.5 - 2.5	500 - 1000	7 - 12	-

Table 2: Efficacy of Zineb and Other Fungicides against Early Blight of Tomato



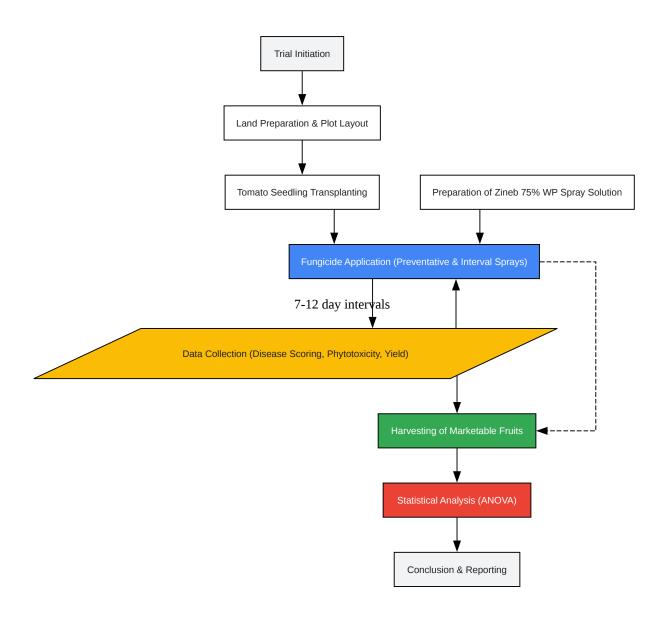
Treatment	Dosage	Disease Index (%)	Yield (q/ha)	Reference
Zineb	0.20%	22.85	285.42	
Mancozeb	0.20%	20.38	294.86	
Saaf	0.05%	24.12	289.15	_
Ridomil MZ-72	0.20%	25.47	281.37	
Control	-	57.63	-	

Table 3: Efficacy of a Zineb Combination Fungicide against Early Blight of Tomato

Treatment	Active Ingredients	PDI at Harvest	Reference
T1	Hexaconazole (4%) + Zineb (68%)	14.66%	
T2	Azoxystrobin (11%) + Tebuconazole (18.3%)	8.00%	
Т3	Carbendazim (25%) + Mancozeb (50%)	12.66%	
T4	Metiram (55%) + Pyraclostrobin (5%)	13.30%	
T5	Control	45.33%	<del>.</del>

# Mandatory Visualizations Experimental Workflow for In-Field Efficacy Study



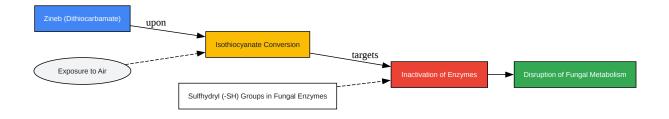


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Figure 1: Experimental workflow for an in-field efficacy study of **Zineb** 75% WP on tomatoes.



#### Mode of Action of Zineb



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- To cite this document: BenchChem. [In-Field Efficacy of Zineb 75% WP on Tomatoes: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676502#using-zineb-75-wp-for-in-field-efficacy-studies-on-tomatoes]

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